

Isavuconazonium In Vitro Susceptibility Testing: A Guide to CLSI Guidelines

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Compound of Interest

Compound Name: *Isavuconazonium*

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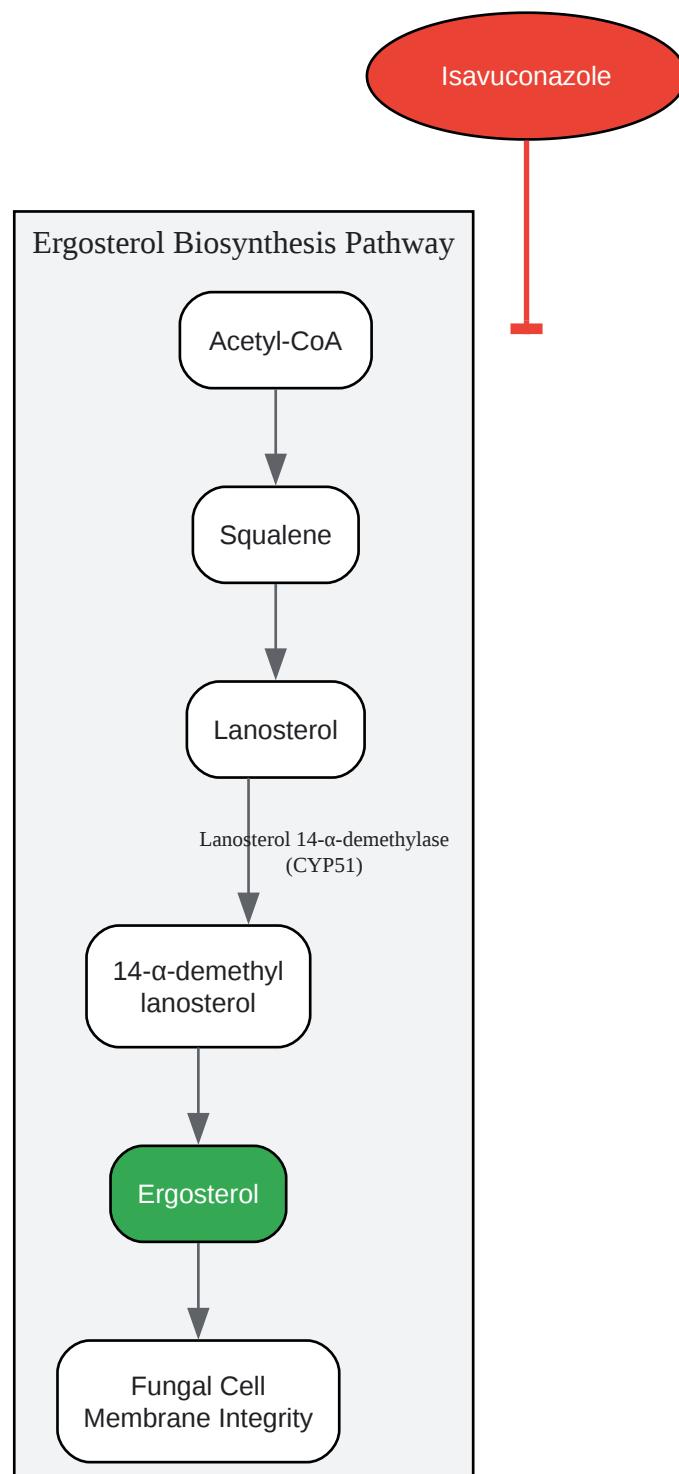
For Researchers, Scientists, and Drug Development Professionals

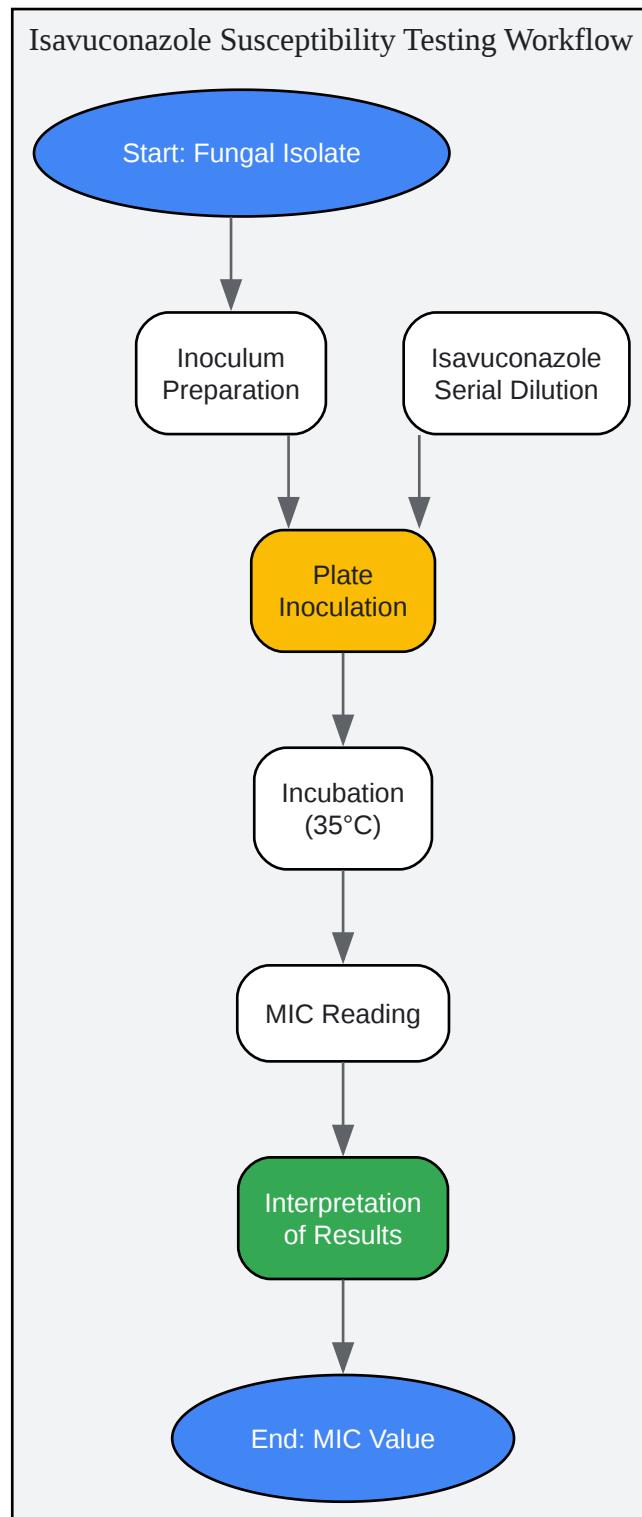
This application note provides a detailed overview and protocols for the in vitro susceptibility testing of **isavuconazonium**, the prodrug of isavuconazole, in accordance with the Clinical and Laboratory Standards Institute (CLSI) guidelines. Isavuconazole is a broad-spectrum triazole antifungal agent effective against a range of yeasts and molds. Accurate susceptibility testing is crucial for clinical decision-making, epidemiological surveillance, and drug development. This document outlines the standardized methodologies for determining the minimum inhibitory concentrations (MICs) of isavuconazole against clinically relevant fungal isolates.

Mechanism of Action

Isavuconazole targets the fungal cell membrane by inhibiting the enzyme lanosterol 14 α -demethylase, which is encoded by the CYP51 gene. This enzyme is a critical component of the ergosterol biosynthesis pathway. By blocking this step, isavuconazole disrupts the production of ergosterol, an essential component for fungal cell membrane integrity. The depletion of ergosterol and the accumulation of toxic sterol precursors lead to impaired membrane function and ultimately inhibit fungal growth.^{[1][2][3]}

A diagram illustrating the mechanism of action of isavuconazole within the ergosterol biosynthesis pathway is provided below.





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References

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